

Application Notes and Protocols: Preparation of P300 Bromodomain-IN-1 Stock Solution

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Compound of Interest

Compound Name: P300 bromodomain-IN-1

Cat. No.: B12396475

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Introduction

P300 bromodomain-IN-1 is a potent and specific small molecule inhibitor of the bromodomain of the transcriptional coactivator p300 (also known as EP300 or KAT3B).^[1] The bromodomain of p300 is a key "reader" of acetylated lysine residues on histones and other proteins, playing a crucial role in the regulation of gene expression. Inhibition of the p300 bromodomain has been shown to suppress the expression of oncogenes such as c-Myc, leading to cell cycle arrest at the G1/G0 phase and induction of apoptosis in cancer cell lines like OPM-2.^[1] This makes **P300 bromodomain-IN-1** a valuable tool for studying the biological functions of p300 and for investigating its therapeutic potential in oncology and other diseases.

Proper preparation of a stock solution is the first critical step for ensuring the accuracy and reproducibility of in vitro and in vivo experiments. This document provides a detailed protocol for the preparation, storage, and handling of **P300 bromodomain-IN-1** stock solutions.

Physicochemical Properties and Solubility

A clear understanding of the physicochemical properties of **P300 bromodomain-IN-1** is essential for its effective use. The table below summarizes key quantitative data for this inhibitor.

Property	Value	Reference
Molecular Weight	535.03 g/mol	[1][2]
IC50 (for p300)	49 nM	[1]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[3][4]
Solubility (Similar Compounds)	CBP/p300-IN-1 in DMSO: 62.5 mg/mL (146.56 mM) CBP/P300 bromodomain inhibitor-3 in DMSO: 200 mg/mL (433.32 mM)	[3][4]
Appearance	Solid	[2]

Experimental Protocols

Materials

- **P300 bromodomain-IN-1** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Stock Solution Preparation Protocol (10 mM in DMSO)

- Pre-weighing Preparation: Before opening, bring the vial of **P300 bromodomain-IN-1** powder to room temperature to prevent condensation of moisture.

- **Weighing:** Carefully weigh out the desired amount of **P300 bromodomain-IN-1** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.535 mg of the compound.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the powder. To continue the example, add 100 μ L of DMSO to the 0.535 mg of powder.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath and sonication can be used to aid dissolution if necessary.^{[3][4]} Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[3][4]}

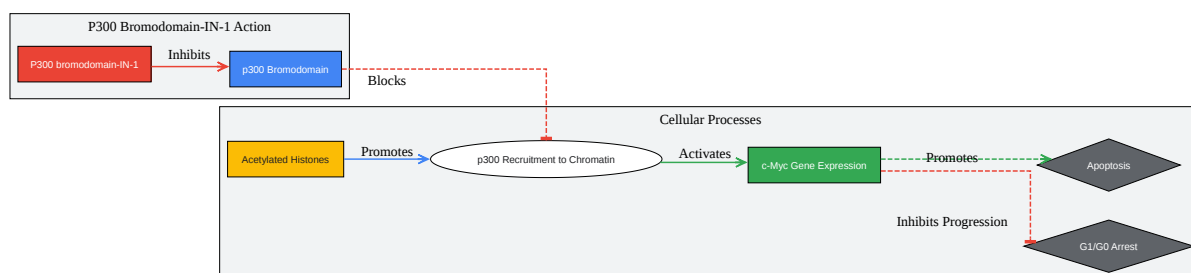
Quality Control

- **Purity:** The purity of the **P300 bromodomain-IN-1** powder should be verified by the supplier's Certificate of Analysis (CoA).
- **Concentration Verification:** While not routinely necessary for every preparation, the concentration of the stock solution can be confirmed using techniques like High-Performance Liquid Chromatography (HPLC) if required for highly sensitive applications.
- **Visual Inspection:** Before each use, visually inspect the thawed aliquot for any signs of precipitation. If precipitate is observed, gently warm and vortex the solution to redissolve.

Visualizations

Signaling Pathway of p300 Bromodomain Inhibition

The following diagram illustrates the mechanism of action of **P300 bromodomain-IN-1**. By binding to the bromodomain of p300, the inhibitor prevents its recruitment to acetylated histones at gene promoters and enhancers. This leads to the downregulation of target genes, such as c-Myc, ultimately resulting in cell cycle arrest and apoptosis.

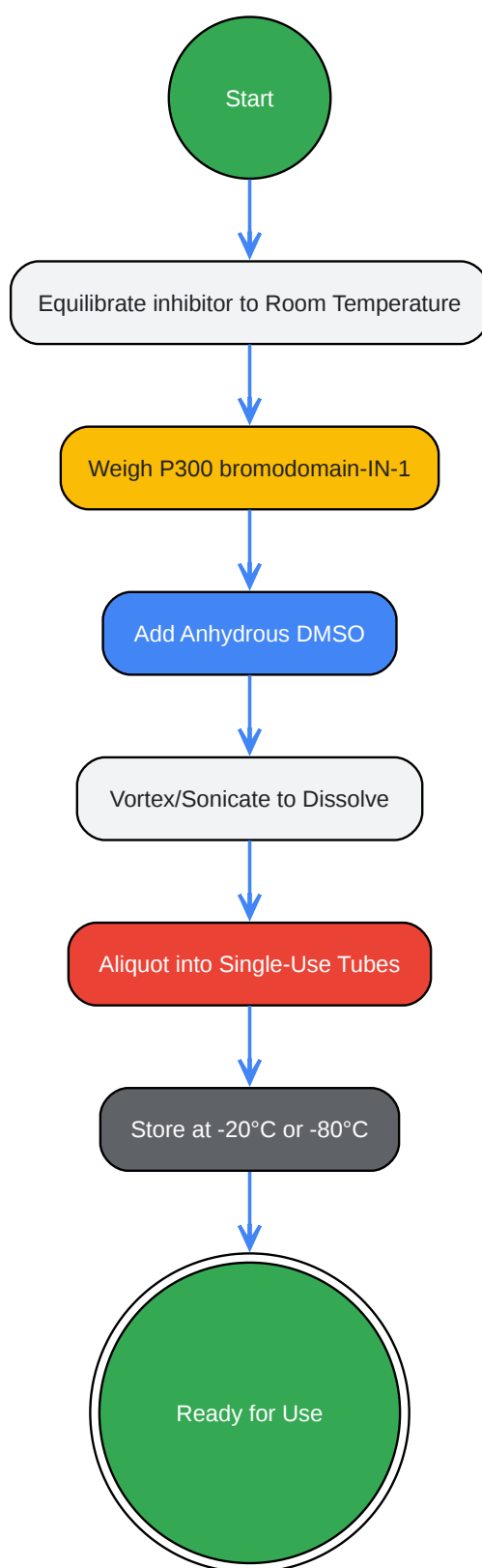


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Caption: Mechanism of **P300 Bromodomain-IN-1** Action.

Experimental Workflow for Stock Solution Preparation

This workflow diagram provides a step-by-step visual guide for the preparation of the **P300 bromodomain-IN-1** stock solution.



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Caption: Workflow for **P300 Bromodomain-IN-1** Stock Preparation.

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